

Chemical Profile of 2-Pentadecanone

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Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

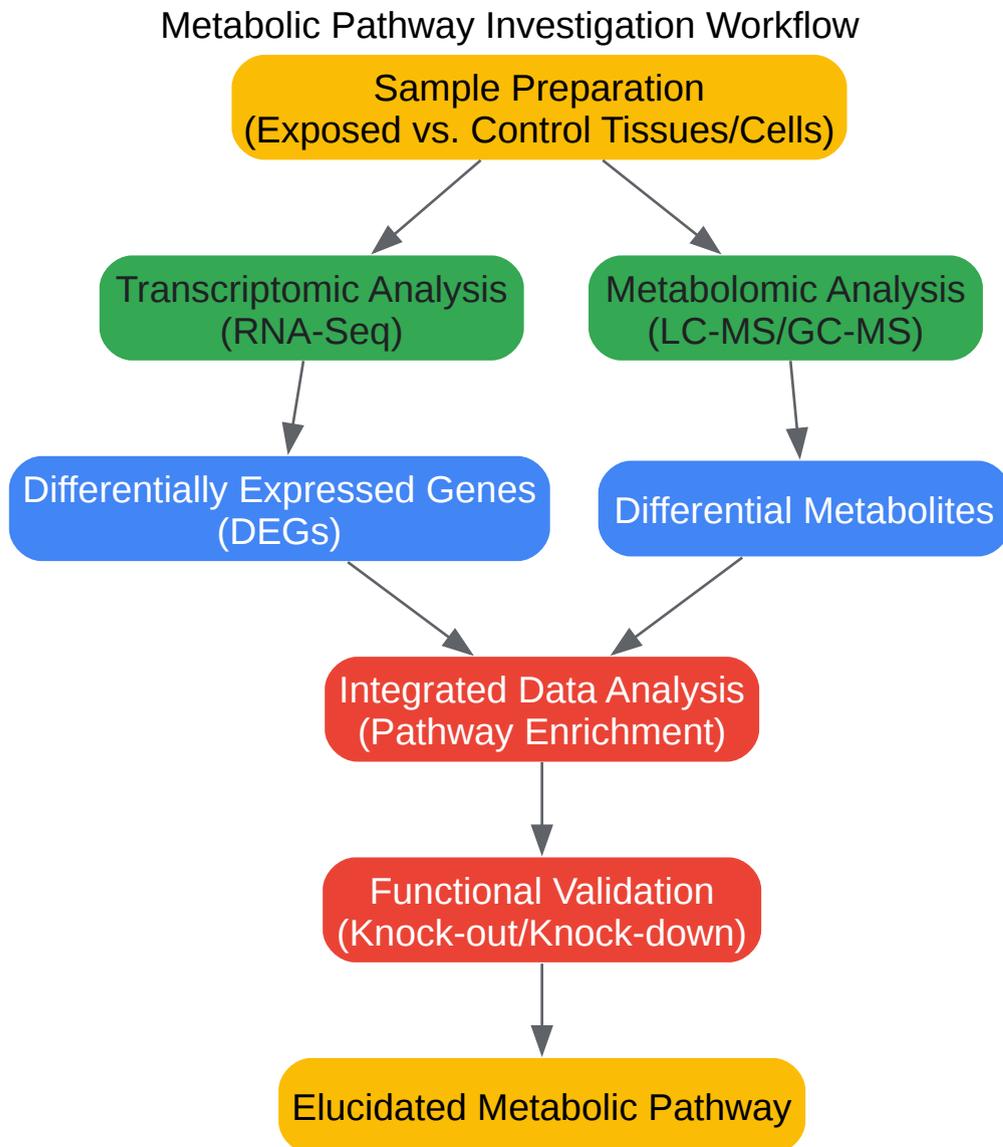
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The table below summarizes the core identifier and predicted physicochemical properties of **2-Pentadecanone**.

| Property | Value |
|------------------------------|---|
| Common Name | 2-Pentadecanone [1] |
| CAS Registry Number | 2345-28-0 [1] [2] [3] |
| IUPAC Name | pentadecan-2-one [1] [4] |
| Chemical Formula | C ₁₅ H ₃₀ O [1] [4] |
| Average Molecular Weight | 226.3981 g/mol [1] [4] |
| SMILES | CCCCCCCCCCCCCCC(C)=O [1] |
| Class | Ketone [1] [4] |
| Water Solubility (Predicted) | 0.00019 g/L [4] |
| logP (Predicted) | 6.26 [4] |
| Bioavailability | No [4] |
| Rule of Five | No [4] |

Experimental Strategy for Pathway Elucidation

Based on current methodological approaches in biochemistry, you can investigate **2-Pentadecanone's** metabolism using transcriptomic and metabolomic techniques [5] [6]. The diagram below outlines the core workflow.



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Sample Preparation and Multi-Omics Data Generation

- **Sample Preparation:** Expose a suitable biological model (e.g., microbial cultures, cell lines, or animal model tissues) to **2-Pentadecanone** and include appropriate control groups not exposed to the compound [5] [6].
- **Transcriptomic Analysis (RNA-Seq):** Isolate RNA from both test and control samples. Sequence the transcripts and perform differential gene expression analysis to identify which genes are upregulated or downregulated in response to **2-Pentadecanone** [5] [6].
- **Metabolomic Analysis (LC-MS/GC-MS):** Analyze the same samples using Liquid Chromatography- or Gas Chromatography-Mass Spectrometry. This identifies small molecule metabolites, capturing the metabolic footprint and potential products or intermediates resulting from **2-Pentadecanone** exposure [6].

Data Integration and Functional Validation

- **Integrated Data Analysis:** Combine the transcriptomic and metabolomic datasets for a joint pathway analysis. This involves mapping the differentially expressed genes and altered metabolites onto known biochemical pathways (using databases like KEGG or MetaCyc) to identify which specific pathways are significantly enriched or altered [6].
- **Functional Validation:** Confirm the role of candidate genes identified in the transcriptomic analysis. Use genetic techniques like CRISPR/Cas9 (for knock-out) or RNAi (for knock-down) to deplete the function of these genes in the model system. If the disruption of a specific gene leads to the accumulation of **2-Pentadecanone** or the disappearance of a predicted metabolite, it provides strong evidence for that gene's role in the metabolic pathway [5].

Research Context and Next Steps

2-Pentadecanone is a methyl ketone found in various foods but its biosynthesis and catabolism in biological systems are not well-established in current literature [1] [4]. Research on analogous compounds suggests potential investigative directions.

- **Potential for Biosynthetic Study:** **2-Pentadecanone** could be a secondary metabolite. Research on defensive compounds in beetles shows that co-option of primary metabolic pathways like **valine catabolism** is a common evolutionary route for synthesizing novel compounds [5]. Investigating similar primary pathways (e.g., fatty acid metabolism) is a viable starting point.
- **Food and Flavor Science Context:** This compound has been detected in dairy products and other foods, contributing to flavor and aroma profiles [6] [4]. Studying its formation during microbial fermentation (e.g., using *Streptococcus thermophilus*) can provide insights into its biosynthetic route in microbes [6].

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